

Thermodynamic Properties of 2,3-Dimethylpentane: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 2,3-Dimethylpentane

Cat. No.: B165511

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2,3-dimethylpentane**, a branched alkane with the chemical formula C_7H_{16} . The information contained herein is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields where precise thermodynamic data is crucial. This document summarizes key quantitative data, details experimental protocols for their determination, and provides visual representations of experimental workflows.

Core Thermodynamic Data

The thermodynamic properties of **2,3-dimethylpentane** are essential for understanding its behavior in various physical and chemical processes. The following tables summarize the most critical thermodynamic data for this compound.

Table 1: General and Physical Properties of **2,3-Dimethylpentane**

Property	Value
Molecular Formula	C ₇ H ₁₆
Molar Mass	100.20 g/mol
Boiling Point	89.7 °C
Density	0.695 g/mL at 25 °C
Refractive Index	1.392 at 20 °C

Table 2: Enthalpy and Entropy Data for **2,3-Dimethylpentane**

Property	Value
Standard Molar Entropy (S^{\ominus}_{298})	71.02 cal/K/mol (25 °C)[1]
Enthalpy of Formation of Liquid ($\Delta_f H^{\circ}_{\text{liquid}}$)	-233. ± 1. kJ/mol
Enthalpy of Combustion of Liquid ($\Delta_c H^{\circ}_{\text{liquid}}$)	-4808. ± 1. kJ/mol

Table 3: Heat Capacity of **2,3-Dimethylpentane** at Various Temperatures

Temperature (°C)	Heat Capacity (C) (cal/K/mol)
-189	34.308[1]
20	51.647[1]
86.6	58.735[1]

Table 4: Vapor Pressure of **2,3-Dimethylpentane** at Various Temperatures

Temperature (°C)	Vapor Pressure (psi)	Vapor Pressure (mmHg)
18.3	-	50
33.2	-	100
37.7	2.35[1][2]	-
69.4	-	400

Experimental Protocols

The accurate determination of thermodynamic properties relies on precise and well-defined experimental methodologies. The following sections detail the protocols for key experiments used to measure the thermodynamic properties of liquid hydrocarbons like **2,3-dimethylpentane**.

Calorimetry for Heat Capacity and Enthalpy of Formation

Calorimetry is a primary technique for measuring heat changes in chemical and physical processes. Adiabatic calorimetry is often employed for precise heat capacity measurements of liquids.

Methodology:

- **Sample Preparation:** A high-purity sample of **2,3-dimethylpentane** is obtained. The sample is degassed to remove any dissolved air, which could affect the heat capacity measurement. This is typically achieved by a series of freeze-pump-thaw cycles.
- **Calorimeter Setup:** An adiabatic calorimeter is used. The calorimeter is a well-insulated vessel designed to minimize heat exchange with the surroundings. A known mass of the **2,3-dimethylpentane** sample is placed in the sample cell of the calorimeter. The calorimeter is then placed in a vacuum-sealed chamber, and the temperature is controlled.
- **Calibration:** The heat capacity of the calorimeter itself (the "calorimeter constant") is determined by a separate experiment using a substance with a well-known heat capacity, such as water or a standard metal.

- **Measurement:** A known amount of electrical energy is supplied to a heater within the sample cell, causing a small, precisely measured increase in the temperature of the **2,3-dimethylpentane**. The temperature change is monitored using a high-precision thermometer, such as a platinum resistance thermometer.
- **Calculation:** The heat capacity at constant pressure (C_p) is calculated using the following formula:

$$C_p = (Q - C_{\text{cal}} \cdot \Delta T) / (n \cdot \Delta T)$$

where:

- Q is the heat supplied by the heater.
 - C_{cal} is the heat capacity of the calorimeter.
 - ΔT is the change in temperature.
 - n is the number of moles of the sample.
- **Enthalpy of Combustion:** The standard enthalpy of combustion is determined using a bomb calorimeter. A known mass of **2,3-dimethylpentane** is placed in a sample holder within a high-pressure vessel (the "bomb"), which is then filled with pure oxygen under pressure. The bomb is submerged in a known quantity of water in an insulated container. The sample is ignited, and the temperature rise of the water is measured. The enthalpy of combustion is calculated from the temperature change, the heat capacity of the calorimeter system, and the amount of sample burned.
 - **Enthalpy of Formation:** The standard enthalpy of formation is then calculated from the experimentally determined enthalpy of combustion using Hess's Law, along with the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Vapor Pressure Measurement

The vapor pressure of a liquid is a critical thermodynamic property. Several methods can be used for its determination, including the static method and the dynamic (ebulliometric) method.

Static Method Methodology:

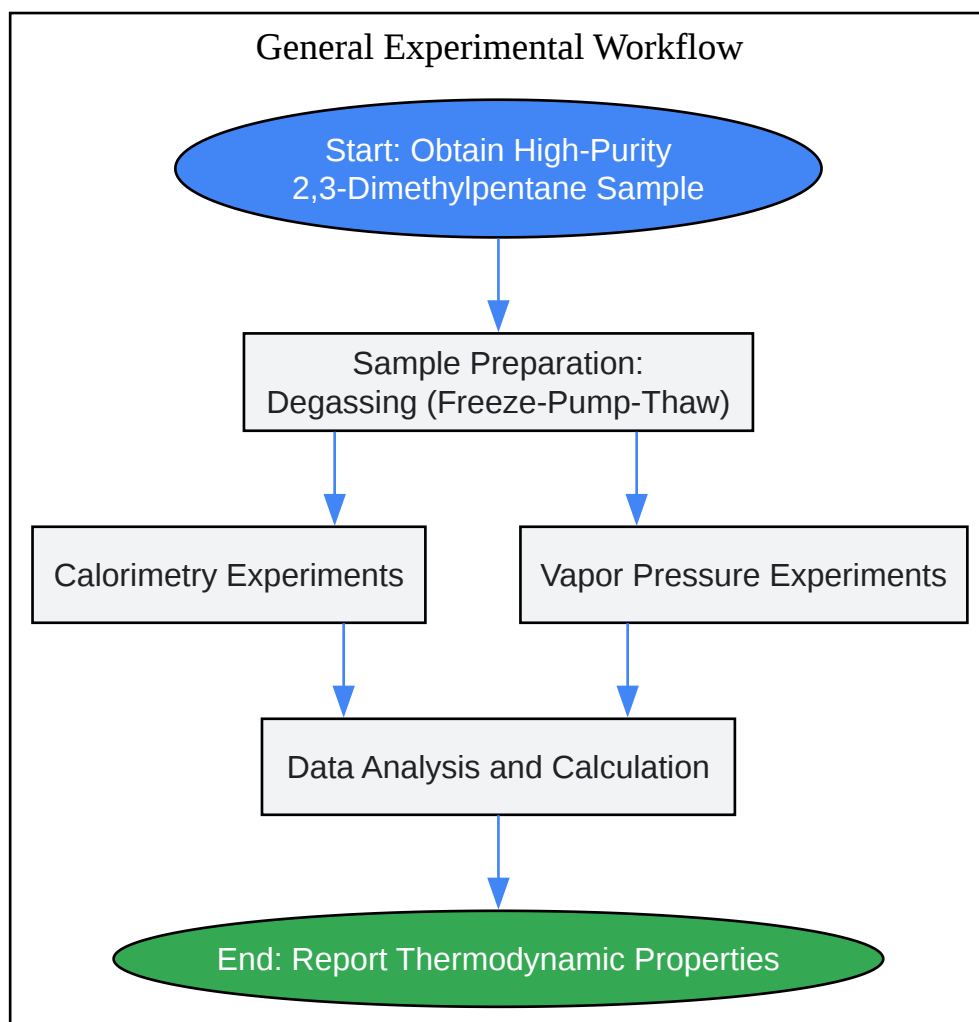
- **Apparatus:** A static vapor pressure apparatus consists of a sample cell connected to a pressure transducer and a vacuum system. The sample cell is placed in a thermostatically controlled bath to maintain a constant temperature.
- **Sample Preparation:** A small amount of high-purity, degassed **2,3-dimethylpentane** is introduced into the sample cell. The degassing process is crucial to remove volatile impurities that could contribute to the measured pressure.
- **Measurement:** The sample cell is evacuated to remove air and then sealed. The temperature of the bath is set to the desired value and allowed to equilibrate. At equilibrium, the pressure measured by the transducer is the vapor pressure of the liquid at that temperature.
- **Data Collection:** The vapor pressure is measured at a series of different temperatures to obtain a vapor pressure curve.

Dynamic (Ebulliometric) Method Methodology:

- **Apparatus:** An ebulliometer is an instrument that measures the boiling point of a liquid at a controlled pressure. It consists of a boiler, a condenser, and a temperature and pressure measurement system.
- **Procedure:** A sample of **2,3-dimethylpentane** is placed in the boiler. The pressure in the system is controlled and set to a specific value. The liquid is heated to its boiling point at that pressure.
- **Equilibrium Measurement:** The temperature of the vapor in equilibrium with the boiling liquid is precisely measured. This temperature is the boiling point at the set pressure.
- **Data Collection:** By varying the pressure and measuring the corresponding boiling points, a set of vapor pressure-temperature data points is generated.

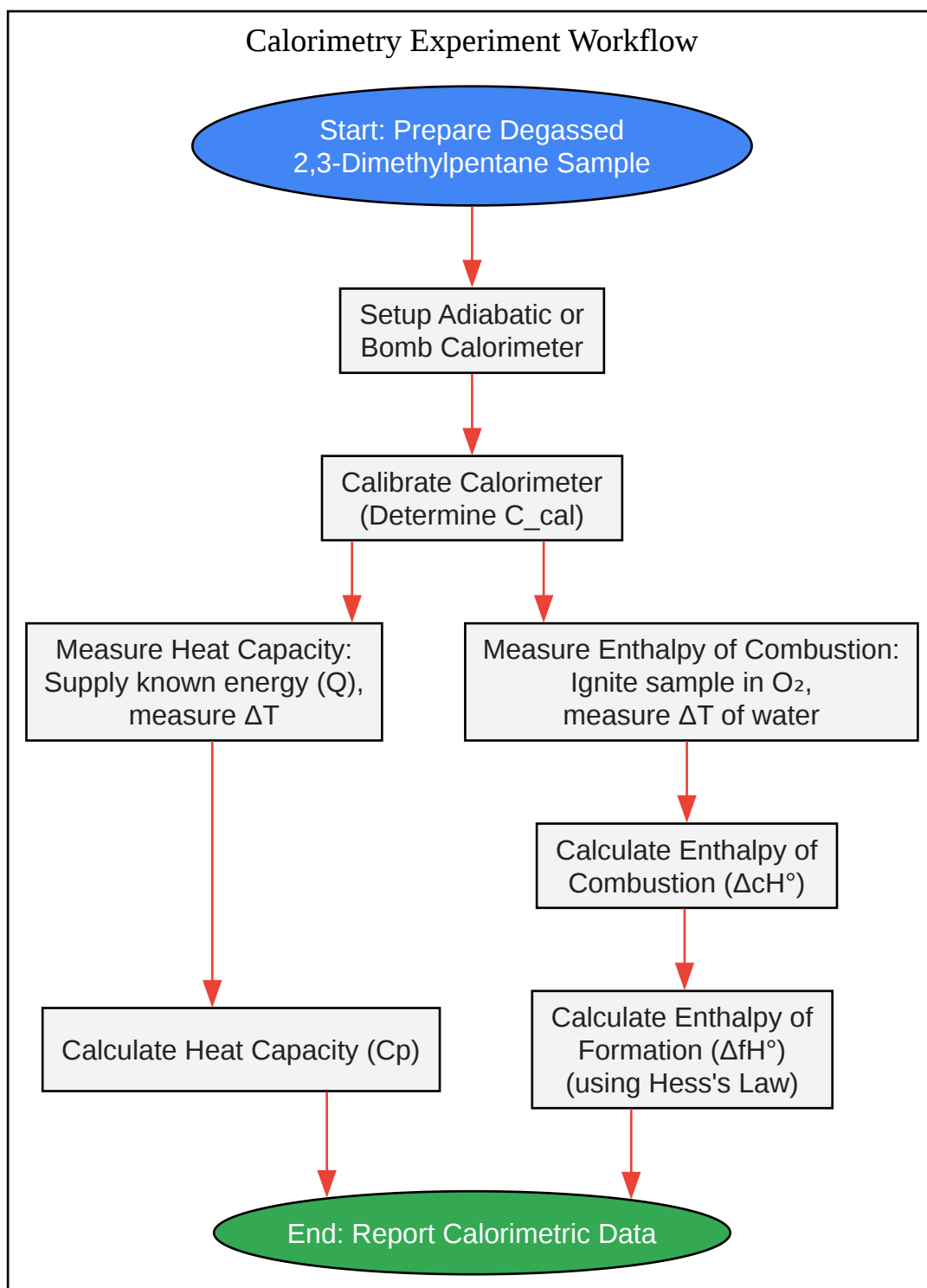
Visualizations

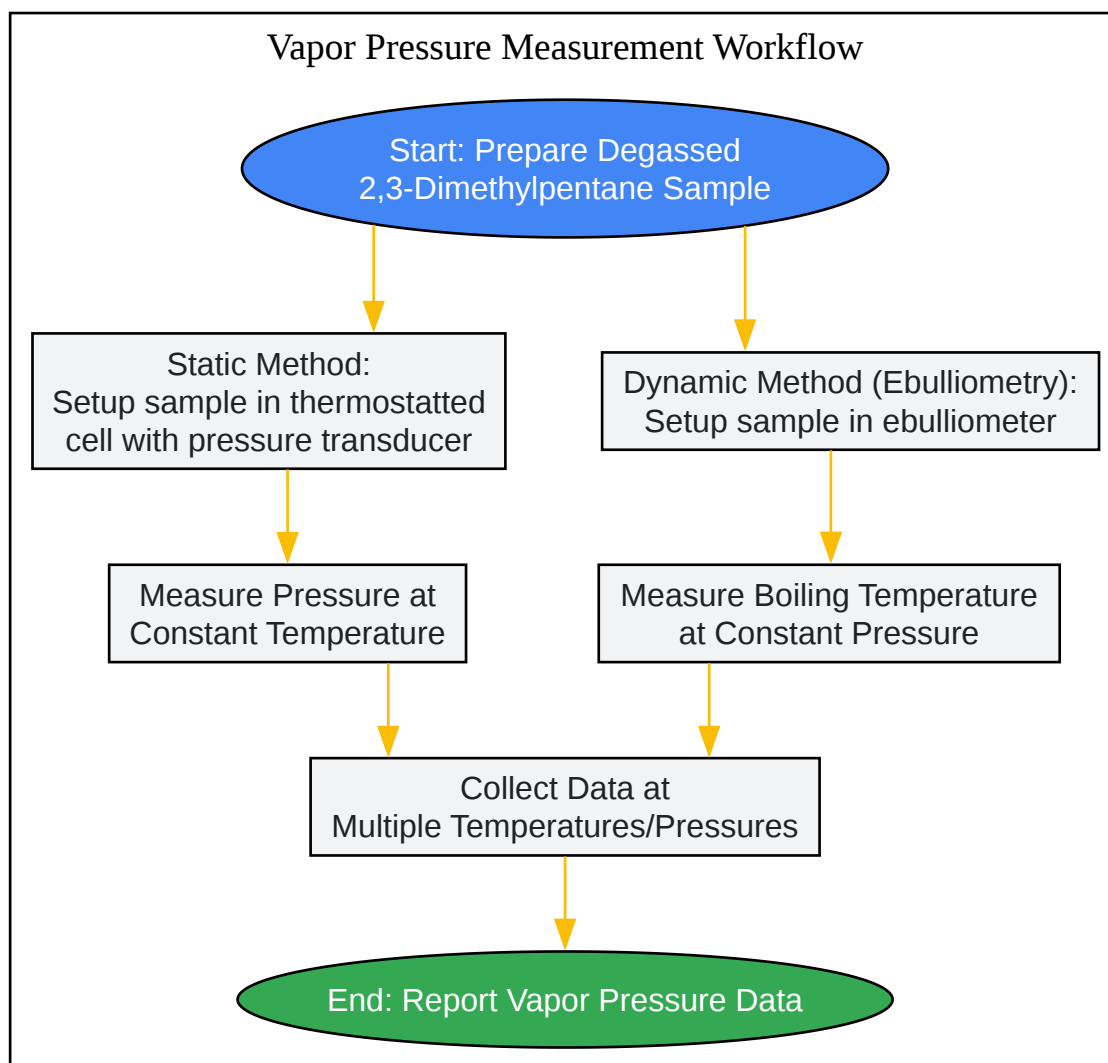
The following diagrams illustrate the logical flow of experimental procedures for determining the thermodynamic properties of **2,3-dimethylpentane**.



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Caption: General workflow for determining thermodynamic properties.





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